

# Standard Operating Procedure for KLH45 Solubilization: Application Notes and Protocols

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## Compound of Interest

Compound Name: KLH45b

Cat. No.: B12369402

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## Introduction

KLH45 is a potent and selective inhibitor of the phospholipase DDHD domain containing 2 (DDHD2), a key enzyme in brain triglyceride metabolism.[1] Proper solubilization of KLH45 is critical for its use in a variety of in vitro and in vivo experimental settings. This document provides detailed protocols for the solubilization of KLH45, along with application notes for its use in relevant biological assays.

## Data Presentation: KLH45 Solubility

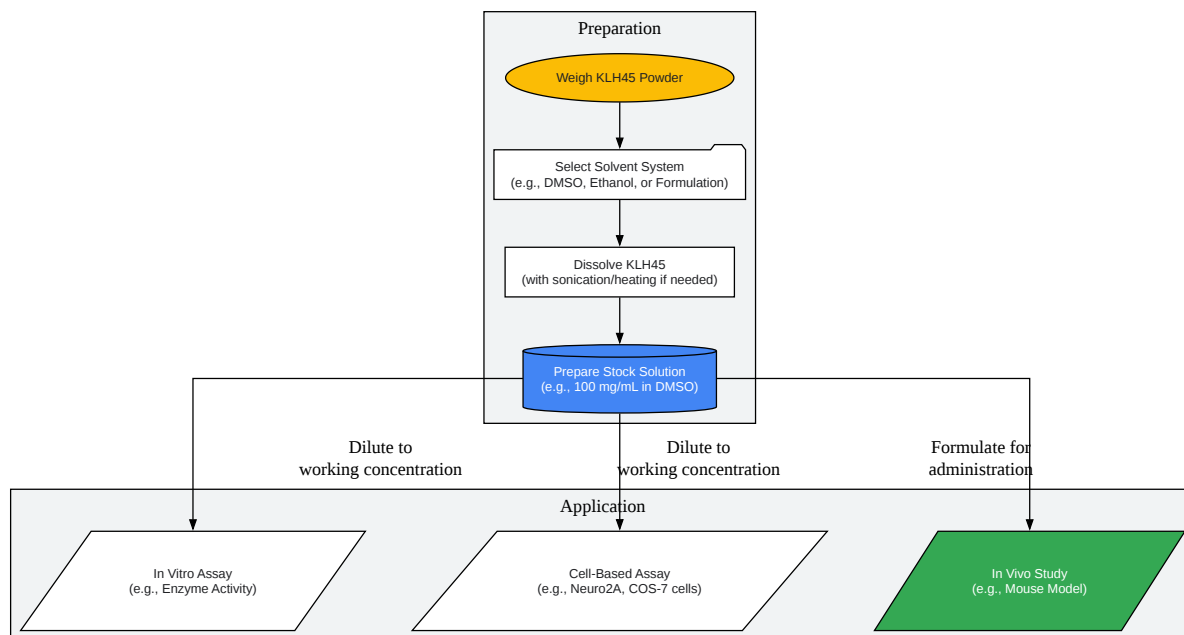
The following table summarizes the known solubility of KLH45 in various solvent systems. Researchers should select the most appropriate solvent system based on the specific requirements of their experiment, such as compatibility with cell culture media or vehicle for animal administration.

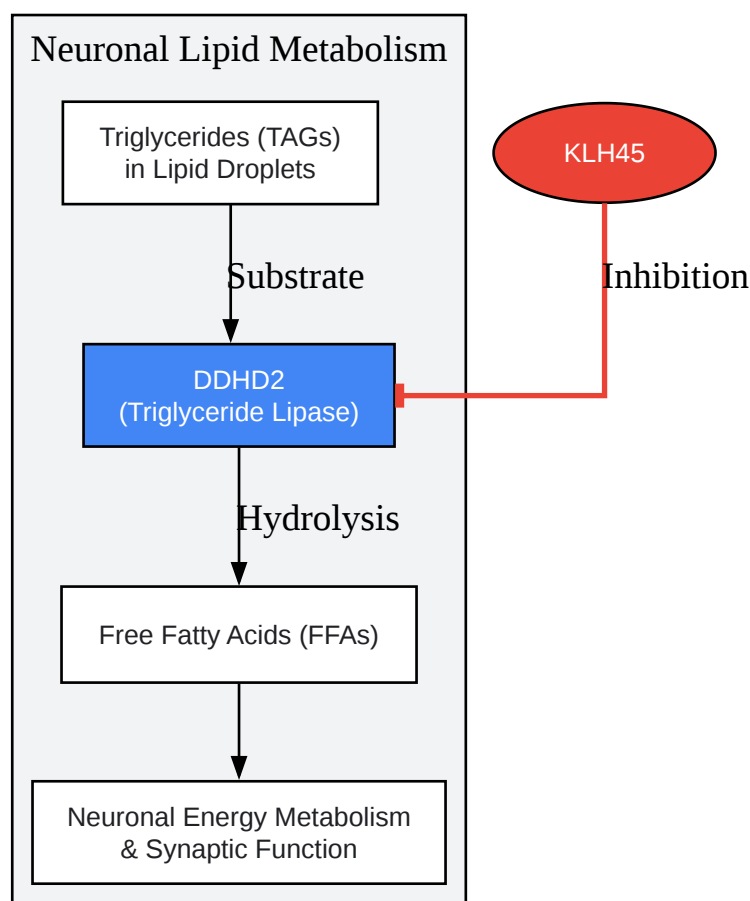
Solvent System	Concentration	Observations	Reference
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	$\geq 4.5$ mg/mL (9.82 mM)	Clear solution	[2]
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	$\geq 4.5$ mg/mL (9.82 mM)	Clear solution	[2]
10% DMSO, 90% Corn Oil	$\geq 2.5$ mg/mL (5.45 mM)	Clear solution	[2]
DMSO	100 mg/mL (218.11 mM)	Ultrasonic assistance may be needed. Hygroscopic.	[2]
Ethanol	30 mg/mL	A solution in ethanol.	[1]

Note: If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[2] For stock solutions, it is recommended to use newly opened DMSO as it is hygroscopic, which can impact solubility.[2]

## Mandatory Visualizations

## Experimental Workflow: KLH45 Solubilization and Application





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## References

- 1. The hereditary spastic paraplegia-related enzyme DDHD2 is a principal brain triglyceride lipase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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